

degradation pathways of endosulfan in soil and water

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Compound of Interest

Compound Name: Endosulfan

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An In-depth Technical Guide to the Degradation Pathways of **Endosulfan** in Soil and Water

Introduction

Endosulfan is a broad-spectrum organochlorine insecticide and acaricide belonging to the cyclodiene group.[1] Technical grade **endosulfan** is a mixture of two stereoisomers, α -**endosulfan** and β -**endosulfan**, typically in a 7:3 ratio.[1][2] Due to its high toxicity, potential for bioaccumulation, and role as an endocrine disruptor, its use has been banned or restricted in numerous countries under the Stockholm Convention.[2] Despite these restrictions, its persistence in soil and water environments remains a significant concern.[2][3] **Endosulfan's** fate in the environment is governed by a complex interplay of abiotic and biotic degradation processes, including hydrolysis, oxidation, photolysis, and microbial metabolism.[3][4][5] This guide provides a detailed technical overview of these degradation pathways, the factors influencing them, and the experimental methodologies used for their study.

Core Degradation Pathways

Endosulfan degradation proceeds primarily through two competing pathways: oxidation and hydrolysis. These transformations can be mediated by chemical processes (abiotic) or by microorganisms (biotic).[6][7][8]

1. Oxidative Pathway

The oxidation of the sulfite group in the **endosulfan** molecule is a major transformation pathway, particularly in soil under aerobic conditions.[\[9\]](#)[\[10\]](#)

- Primary Product: The main product of this pathway is **endosulfan** sulfate.[\[6\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) This metabolite is of significant toxicological concern as it is as toxic as the parent compound and is generally more persistent in the environment.[\[2\]](#)[\[9\]](#)[\[11\]](#)
- Mediators: Oxidation can be both a biotic and abiotic process.
 - Biotic: Numerous soil microorganisms, particularly fungi, are known to oxidize **endosulfan** to **endosulfan** sulfate.[\[9\]](#)[\[12\]](#)[\[13\]](#) Some bacteria also follow this oxidative pathway.[\[6\]](#)[\[14\]](#)
 - Abiotic: Photochemical oxidation can occur, and **endosulfan** is susceptible to oxidation in the presence of growing vegetation.[\[12\]](#)[\[15\]](#) Vapor-phase **endosulfan** in the atmosphere can be photooxidized by hydroxyl radicals.[\[9\]](#)

2. Hydrolytic Pathway

Hydrolysis involves the cleavage of the cyclic sulfite ester bond and is a dominant degradation pathway in neutral to alkaline aquatic systems.[\[9\]](#)[\[16\]](#)

- Primary Product: This pathway yields **endosulfan** diol, a metabolite that is significantly less toxic than the parent compound.[\[9\]](#)[\[11\]](#)[\[17\]](#)
- Mediators: Hydrolysis can be both a chemical and biological process.
 - Abiotic (Chemical Hydrolysis): The rate of chemical hydrolysis is highly dependent on pH. **Endosulfan** is stable in acidic conditions (pH 5) but degrades with increasing speed at neutral (pH 7) and alkaline (pH 9) conditions.[\[15\]](#)[\[16\]](#)
 - Biotic: Many species of soil bacteria have been shown to hydrolyze **endosulfan** to **endosulfan** diol.[\[9\]](#)[\[13\]](#) Under anaerobic or flooded soil conditions, the hydrolytic pathway is often favored over oxidation.[\[9\]](#)[\[10\]](#)

3. Further Degradation of Metabolites

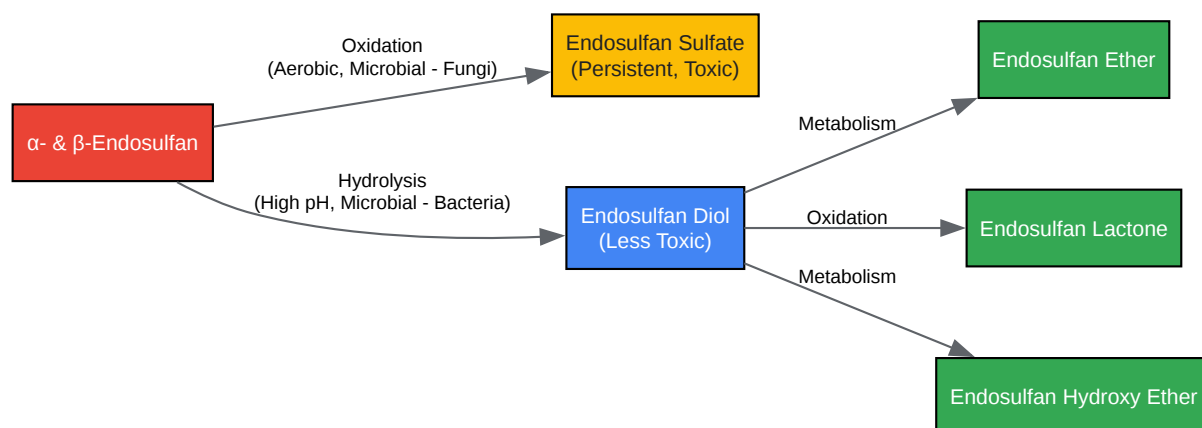
Endosulfan diol can be further metabolized by microorganisms into several other, less toxic products.^{[15][17]} These secondary metabolites include:

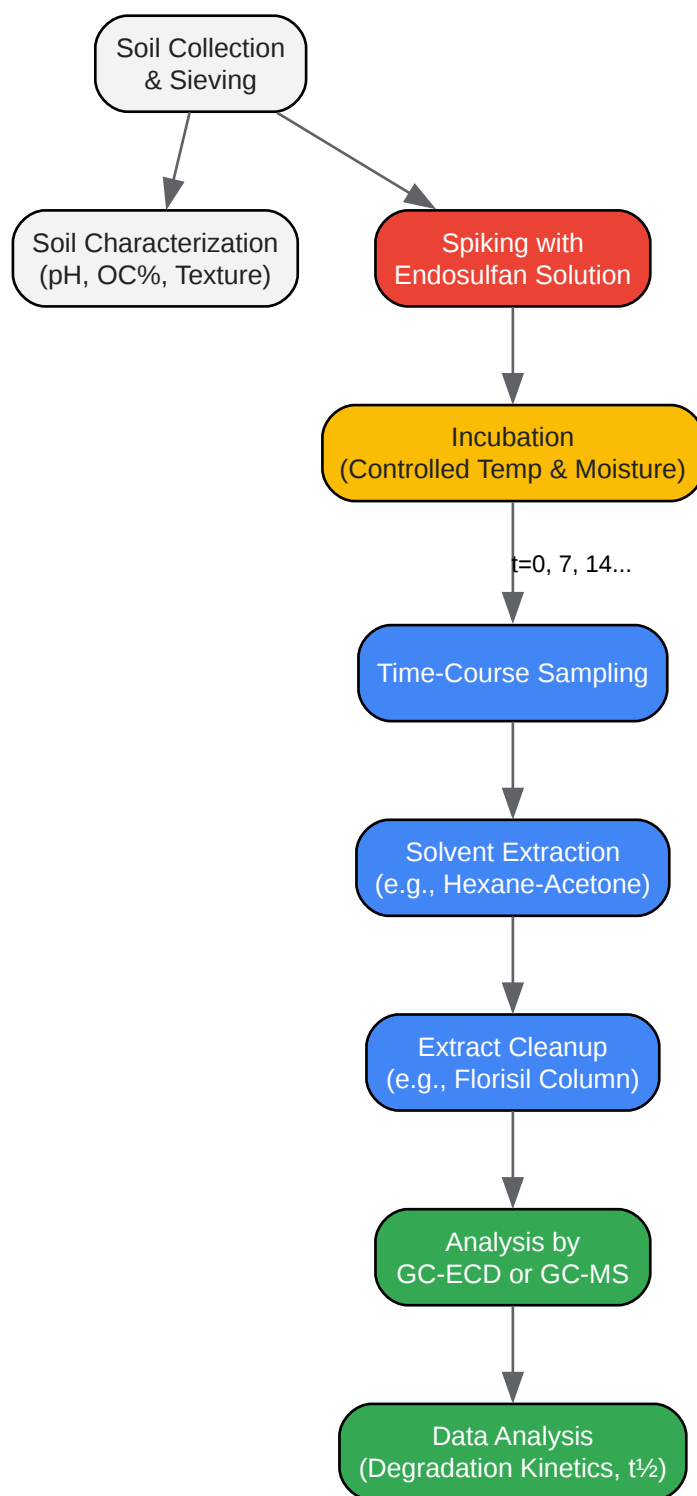
- **Endosulfan** ether^{[15][17][18]}
- **Endosulfan** lactone^{[9][15][17]}
- **Endosulfan** hydroxy ether^{[6][9]}

The formation of these compounds indicates a more complete breakdown of the **endosulfan** molecule.^[17] In contrast, **endosulfan** sulfate is considered a persistent terminal product in many environments.^{[6][14]}

Visualization of Degradation Pathways

The following diagram illustrates the primary transformation routes of **endosulfan**.





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